

Application Notes and Protocols: Preparing Dimethoxy Chlorimuron Stock Solutions

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Compound of Interest

Compound Name: *Dimethoxy Chlorimuron*

Cat. No.: *B15288875*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **Dimethoxy Chlorimuron**, a compound of interest for researchers in weed science, plant biology, and herbicide development. The information is intended to ensure accurate and reproducible experimental results.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a compound is crucial for the accurate preparation of stock solutions. The table below summarizes the key properties of Chlorimuron-ethyl, a closely related and commercially significant sulfonylurea herbicide. Data for "**Dimethoxy Chlorimuron**" as a distinct entity is limited, and it is often referenced as an impurity or analogue of Chlorimuron-ethyl. Therefore, the properties of Chlorimuron-ethyl are provided as a reference.

Property	Value	Reference
Molecular Formula	C15H15ClN4O6S	[1]
Molecular Weight	414.82 g/mol	[1]
Appearance	Off-white to pale yellow solid	[2]
Melting Point	181 °C	[2]
Solubility in Water (pH dependent)	11 ppm (pH 5), 450 ppm (pH 6.5), 1200 ppm (pH 7)	[1]
Solubility in Organic Solvents (g/100 mL at 25°C)	Acetone: 7.05, Acetonitrile: 3.10, Methylene Chloride: 15.3, Ethyl Acetate: 2.36	[2]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Dimethoxy Chlorimuron** (using Chlorimuron-ethyl as the standard) in dimethyl sulfoxide (DMSO). DMSO is a common solvent for sulfonylurea herbicides due to their limited aqueous solubility.

Materials:

- Chlorimuron-ethyl (or **Dimethoxy Chlorimuron**) powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Pipettes

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, the required mass of Chlorimuron-ethyl (MW: 414.82 g/mol) is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 414.82 \text{ g/mol} \times 1000 \text{ mg/g} = 4.1482 \text{ mg}$
- Weigh the compound: Accurately weigh approximately 4.15 mg of Chlorimuron-ethyl powder using an analytical balance and transfer it to a clean, dry microcentrifuge tube or amber glass vial.
- Dissolve in DMSO: Add 1 mL of anhydrous DMSO to the tube containing the powder.
- Ensure complete dissolution: Vortex the solution thoroughly until all the solid is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may be necessary to aid dissolution.
- Storage: Store the stock solution at -20°C in a tightly sealed, light-protected container (amber vial). Under these conditions, the stock solution is stable for up to one month. For longer-term storage (up to 6 months), store at -80°C.[3]

Preparation of an Aqueous Working Solution

For many biological assays, an aqueous working solution is required. This protocol outlines the dilution of the DMSO stock solution into an aqueous buffer or medium.

Materials:

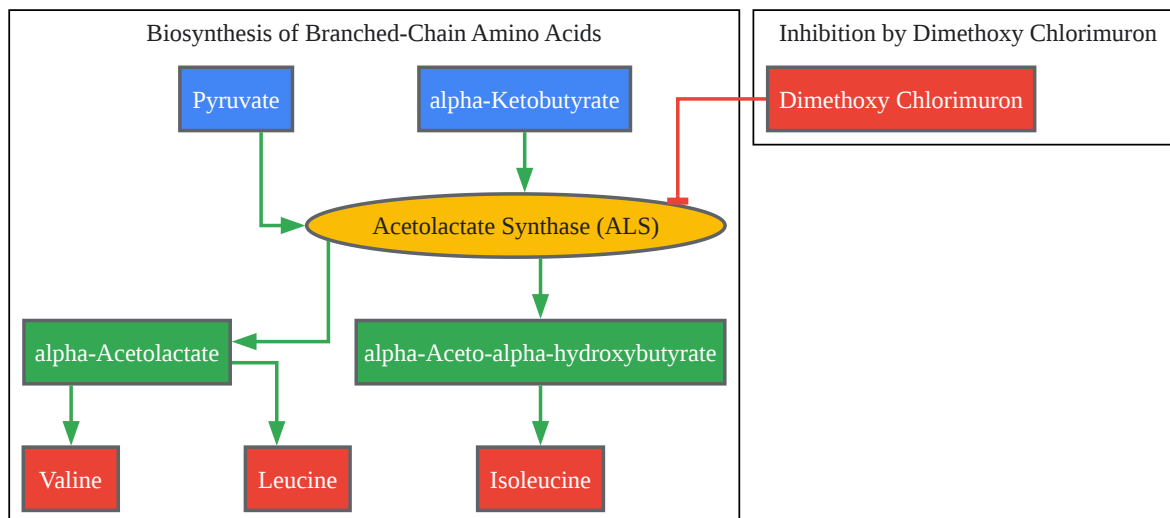
- 10 mM **Dimethoxy Chlorimuron** stock solution in DMSO
- Aqueous buffer or cell culture medium (e.g., phosphate-buffered saline (PBS), Murashige and Skoog (MS) medium)
- Sterile microcentrifuge tubes or conical tubes

Procedure:

- Determine the final concentration: Decide on the desired final concentration of **Dimethoxy Chlorimuron** in your experiment.
- Serial dilution: Perform serial dilutions of the 10 mM DMSO stock solution into the aqueous buffer or medium to achieve the desired final concentration. It is crucial to add the DMSO stock solution to the aqueous solution and mix immediately to prevent precipitation.
- Control for solvent effects: The final concentration of DMSO in the working solution should be kept low (typically below 0.5%) to avoid solvent-induced artifacts in biological experiments. Prepare a vehicle control containing the same final concentration of DMSO as the treatment groups.
- Use immediately: Aqueous working solutions of **Dimethoxy Chlorimuron** are less stable than the DMSO stock solution and should be prepared fresh before each experiment.

Mechanism of Action: Inhibition of Acetolactate Synthase

Dimethoxy Chlorimuron, like other sulfonylurea herbicides, acts by inhibiting the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).^{[4][5][6]} This enzyme is critical for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants and microorganisms.^[5] Inhibition of ALS leads to a cessation of cell division and plant growth.^[5]



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Caption: Inhibition of Acetolactate Synthase by **Dimethoxy Chlorimuron**.

Experimental Workflow: Preparing Stock and Working Solutions

The following diagram illustrates a typical workflow for the preparation of **Dimethoxy Chlorimuron** solutions for use in research applications.



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Caption: Workflow for Preparing **Dimethoxy Chlorimuron** Solutions.

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